

Preparing TSCHIMGANIDINE Stock Solutions for Cell Culture Experiments

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Compound of Interest

Compound Name: **TSCHIMGANIDINE**

Cat. No.: **B000101**

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

TSCHIMGANIDINE is a terpenoid compound isolated from the Umbelliferae plant family that has garnered significant interest in metabolic disease research.^[1] Studies have demonstrated its potential as a potent anti-obesity agent by inhibiting adipogenesis and lipid accumulation in 3T3-L1 preadipocyte cells.^{[1][2][3][4]} The primary mechanism of action for **TSCHIMGANIDINE** is through the activation of the AMP-activated protein kinase (AMPK) signaling pathway, a key regulator of cellular energy homeostasis.^{[1][2][3][4]} Proper preparation of **TSCHIMGANIDINE** stock solutions is a critical first step for accurate and reproducible in vitro experiments. This document provides detailed protocols and application notes to guide researchers in preparing and utilizing **TSCHIMGANIDINE** for cell culture applications.

Physicochemical and Biological Data

A summary of the key quantitative data for **TSCHIMGANIDINE** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₂₃ H ₃₂ O ₅	PubChem[5]
Molecular Weight	388.5 g/mol	PubChem[5]
CAS Number	39380-16-0	PubChem[5]
Biological Activity	Inhibits adipogenesis and lipid accumulation; activates AMPK signaling.	[1][2][3][4]
In Vitro Model	3T3-L1 preadipocytes	[1]
Effective Concentration Range	5 - 50 µg/mL	[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	Inferred from in vivo studies[1]

Experimental Protocols

I. Preparation of a 10 mg/mL TSCHIMGANIDINE Stock Solution in DMSO

This protocol describes the preparation of a 10 mg/mL stock solution of **TSCHIMGANIDINE** in DMSO. This concentration is a convenient starting point for subsequent dilutions to achieve the desired final concentrations for cell culture experiments.

Materials:

- **TSCHIMGANIDINE** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

- Personal protective equipment (lab coat, gloves, safety glasses)

Procedure:

- Pre-weighing Preparation: In a sterile environment (e.g., a laminar flow hood), carefully weigh 10 mg of **TSCHIMGANIDINE** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube.
- Solvent Addition: Add 1 mL of cell culture grade DMSO to the microcentrifuge tube containing the **TSCHIMGANIDINE** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes, or until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates.
- Sterilization (Optional but Recommended): If the stock solution needs to be sterile, it can be filtered through a 0.22 μm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Storage: Store the aliquots at -20°C for short-to-medium-term storage. For long-term storage, -80°C is recommended. The stability of terpenoids in solution can vary, and it is advisable to use the stock solution within a few weeks of preparation.[6][7]

II. Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the 10 mg/mL stock solution to prepare working solutions for treating cells in culture.

Materials:

- 10 mg/mL **TSCHIMGANIDINE** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes

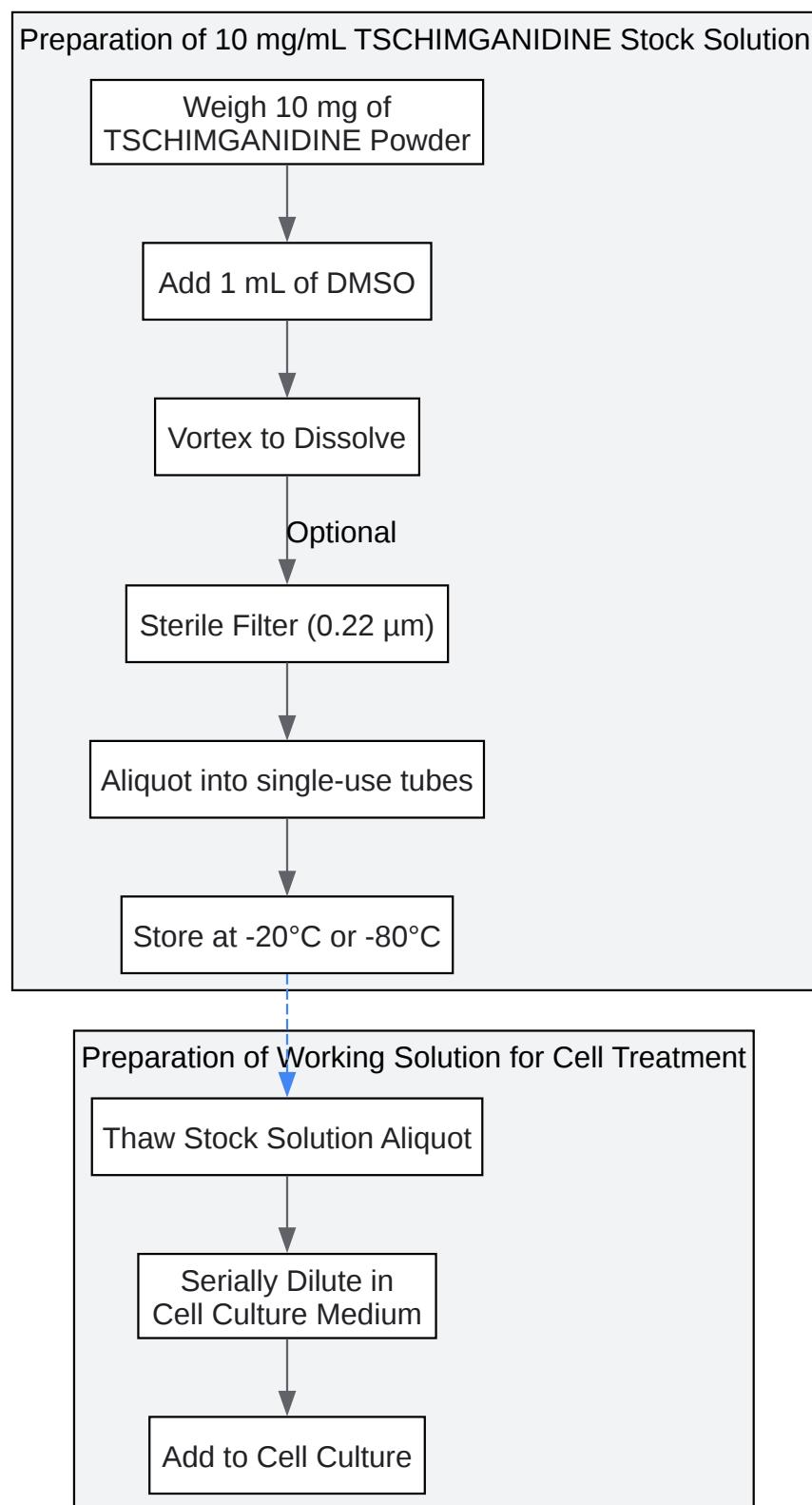
- Pipettes and sterile, filtered pipette tips

Procedure:

- Thawing the Stock Solution: Thaw an aliquot of the 10 mg/mL **TSCHIMGANIDINE** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations (e.g., 5, 25, or 50 µg/mL). It is crucial to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%.^[8]
- Example Dilution for a 50 µg/mL Working Solution:
 - To prepare 1 mL of a 50 µg/mL working solution, add 5 µL of the 10 mg/mL stock solution to 995 µL of cell culture medium.
 - Mix gently by pipetting up and down.
- Application to Cells: Add the appropriate volume of the working solution to your cell culture plates to achieve the desired final concentration.

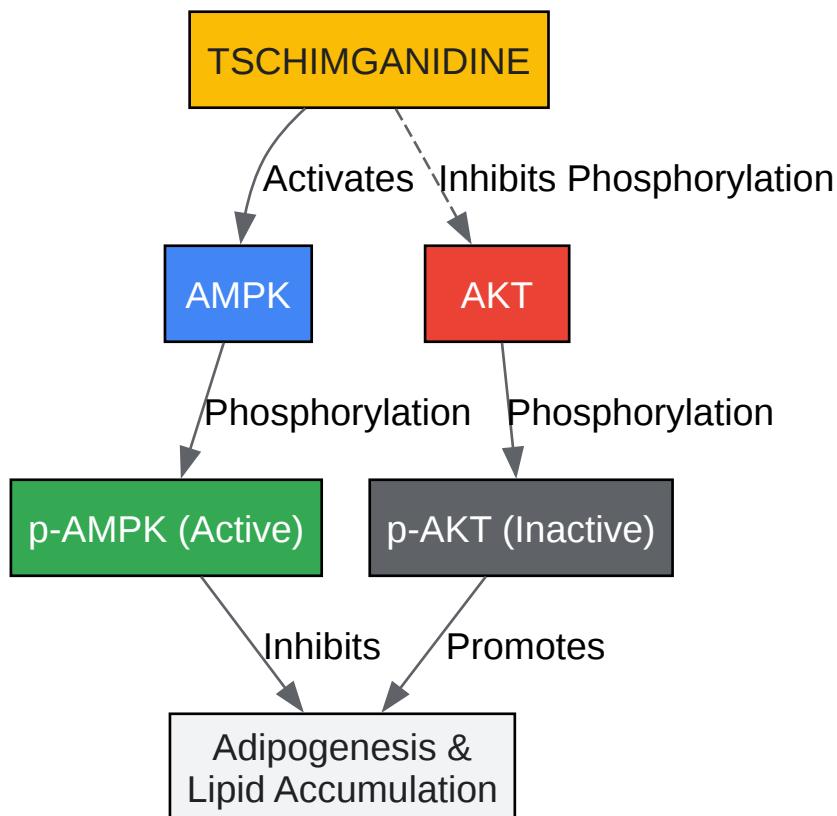
Mandatory Visualizations

Experimental Workflow for Stock Solution Preparation

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Caption: Workflow for preparing **TSCHIMGANIDINE** stock and working solutions.

TSCHIMGANIDINE Signaling Pathway



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Caption: Simplified signaling pathway of **TSCHIMGANIDINE**.

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